

Essential Safety and Operational Guidance for Handling TC-F2

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Compound of Interest

Compound Name: TC-F2

Cat. No.: B090038

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Topic: Personal Protective Equipment for Handling **TC-F2** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

This document provides a comprehensive guide to the safe handling, storage, and disposal of **TC-F2** (CAS No. 1304778-15-1), a reversible inhibitor of fatty acid amide hydrolase (FAAH). The information is intended for researchers, scientists, and drug development professionals.

Chemical and Safety Data

TC-F2 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] The following table summarizes key quantitative data for **TC-F2**.

Property	Value	Reference
GHS Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	[1]
Molecular Weight	439.51 g/mol	
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO	[2]
IC50 (FAAH)	28 nM (human), 100 nM (rat)	
Occupational Exposure Limits	No data available	[1]

Personal Protective Equipment (PPE)

When handling **TC-F2**, the following personal protective equipment is mandatory to minimize exposure risk.

PPE Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (laboratory coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required when handling the powder form to avoid inhalation of dust.[1]

Experimental Protocols: Handling and Solution Preparation

Storage:

- Powder: Store at -20°C for up to 2 years.[\[3\]](#)
- In Solvent (DMSO): Store at -80°C for up to 6 months or at -20°C for up to 1 month (protect from light).[\[2\]](#)

Preparation of Stock Solution (100 mM in DMSO):

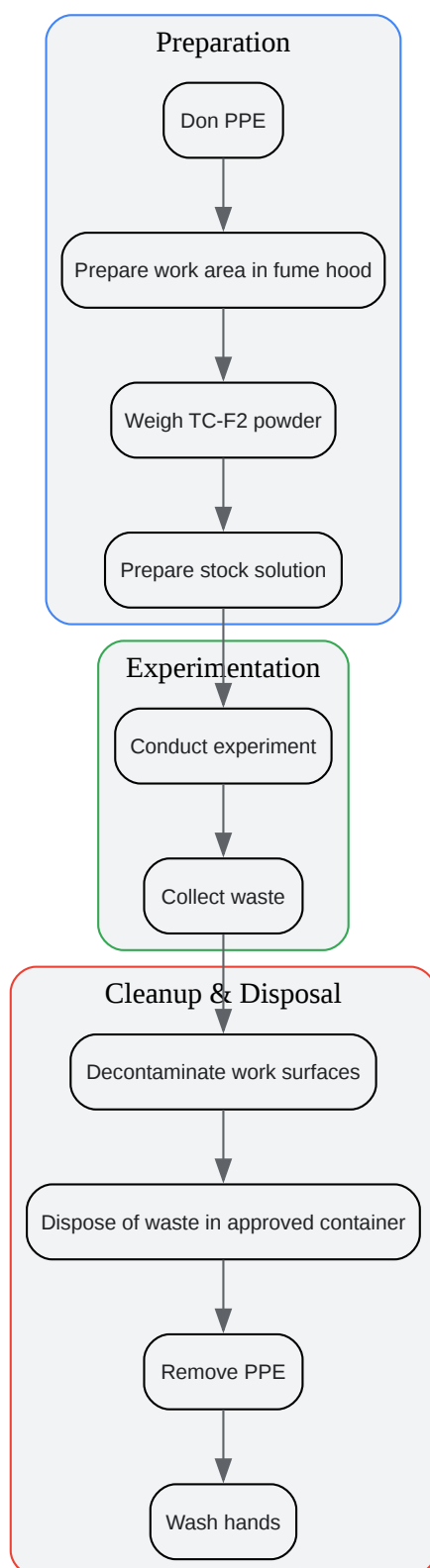
- Ensure all handling is performed in a well-ventilated area, preferably a fume hood.
- Wear all required PPE (safety goggles, gloves, lab coat).
- Allow the vial of **TC-F2** powder to equilibrate to room temperature before opening.
- To prepare a 100 mM stock solution, add 2.28 mL of DMSO to 1 mg of **TC-F2** (assuming a molecular weight of 439.51 g/mol). Adjust volume as needed based on the desired concentration and amount of **TC-F2**.
- Cap the vial tightly and vortex until the solid is completely dissolved.

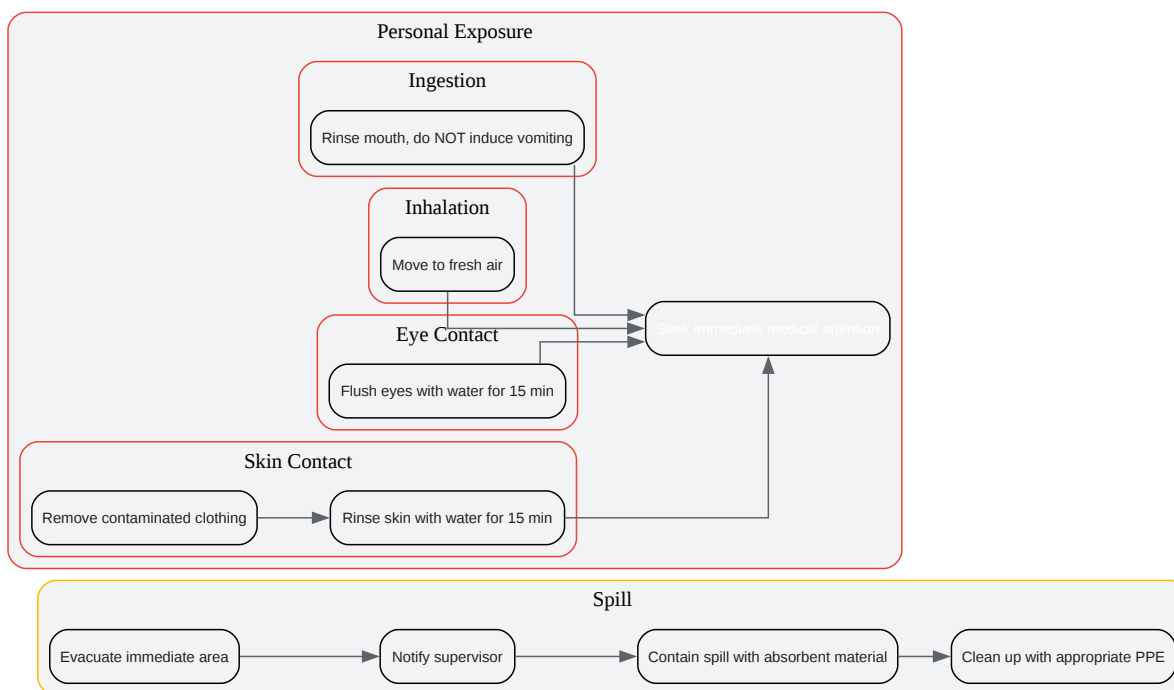
Preparation of Working Solution for In Vivo Experiments: The following protocol yields a suspended solution of 2.08 mg/mL.[\[2\]](#)

- Start with a 20.8 mg/mL stock solution in DMSO.
- In a sterile tube, add 100 µL of the DMSO stock solution to 400 µL of PEG300. Mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. Mix well before use. This solution can be used for oral or intraperitoneal injection.[\[2\]](#)

Operational and Disposal Plans

Safe Handling Workflow:





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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. TC-F2 |CAS 1304778-15-1|DC Chemicals [dcchemicals.com]
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